

4-Chloro-3-piperidinol: Chemical Properties, Synthesis, and Synthetic Utility

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Compound of Interest

Compound Name: 3-Piperidinol, 4-chloro-

Cat. No.: B14772770

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Executive Summary

4-Chloro-3-piperidinol (also known as 4-chloro-3-hydroxypiperidine) is a disubstituted piperidine derivative characterized by the presence of a vicinal halohydrin motif. It serves as a high-value scaffold in medicinal chemistry, particularly for accessing 3,4-disubstituted piperidines via stereospecific nucleophilic substitution or epoxide formation. Its reactivity is defined by the interplay between the nucleophilic hydroxyl group, the electrophilic carbon-chlorine bond, and the secondary amine, necessitating careful protecting group strategies (e.g.,

-Boc,

-Cbz) during synthesis.

Chemical Identity & Physicochemical Properties[1] [2][3]

Structural Characteristics

The molecule exists primarily in a chair conformation. The relative stereochemistry between the hydroxyl group at C3 and the chlorine atom at C4 determines its classification as cis or trans.

- **Trans-isomer (Anti):** The kinetic product of epoxide ring opening; substituents are typically diaxial or diequatorial.
- **Cis-isomer (Syn):** Less common, typically accessed via specific inversion protocols.

Property	Data	Note
IUPAC Name	4-chloropiperidin-3-ol	
Molecular Formula		
Molecular Weight	135.59 g/mol	
Chiral Centers	C3, C4	4 stereoisomers (2 enantiomeric pairs)
pKa (Calculated)	~10.8 (Amine), ~14.5 (Alcohol)	Amine is basic; Alcohol is weakly acidic
Solubility	Polar organic solvents (MeOH, DMSO, DCM)	Free base is water-soluble
Stability	Metastable	Prone to intramolecular cyclization to 3,4-epoxypiperidine under basic conditions. [1] [2]

Stereochemical Considerations

The trans-4-chloro-3-piperidinol is the most synthetically relevant isomer, generated via the anti-addition of HCl to 3,4-epoxypiperidine.

- **Configuration:** (3R,4R) and (3S,4S) enantiomers.
- **Conformational Lock:** In -protected derivatives (e.g., -Boc), the bulky protecting group and the trans-diequatorial preference stabilize the chair form, though 1,3-diaxial interactions can influence equilibrium.

Synthetic Methodologies

The synthesis of 4-chloro-3-piperidinol generally proceeds through the regioselective ring opening of an epoxide precursor.

Primary Route: Ring Opening of 3,4-Epoxypiperidine

This protocol utilizes

-protected 3,4-epoxypiperidine to prevent amine interference and control regioselectivity.

Protocol Overview:

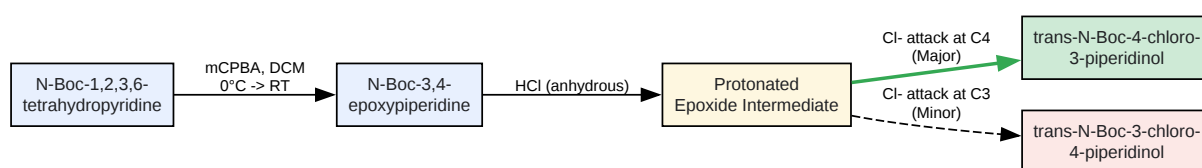
- Starting Material:
-Boc-3,4-epoxypiperidine.
- Reagent: Anhydrous HCl (in ether or dioxane) or metal chlorides (,).
- Mechanism:
-like attack of chloride on the protonated epoxide.
- Regioselectivity: Attack at C4 is often favored due to electronic induction from the nitrogen, though mixtures of 3-chloro-4-hydroxy and 4-chloro-3-hydroxy isomers can occur depending on the N-protecting group.

Detailed Experimental Protocol (N-Boc Derivative)

- Preparation: Dissolve
-Boc-7-oxa-3-azabicyclo[4.1.0]heptane (1.0 equiv) in anhydrous
at 0°C.
- Addition: Dropwise add HCl in dioxane (4M, 1.2 equiv) under nitrogen atmosphere.

- Reaction: Stir at 0°C for 2 hours, then warm to room temperature for 1 hour. Monitor by TLC (stain with ninhydrin or PMA).
- Workup: Concentrate in vacuo to remove excess HCl and solvent. Note: Do not use aqueous basic workup to avoid epoxide reformation.
- Purification: Flash column chromatography (Hexanes/EtOAc) to separate regioisomers if necessary.

Visualization of Synthetic Pathway



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Figure 1: Synthetic route from tetrahydropyridine to the target chlorohydrin via epoxide opening.

Reactivity & Applications in Drug Discovery

The 4-chloro-3-piperidinol scaffold acts as a "spring-loaded" intermediate. The vicinal halohydrin functionality allows for diverse transformations.

Payne Rearrangement & Epoxide Reformation

Under basic conditions (e.g., NaOH,

), the chlorohydrin reverts to the epoxide. This reversibility is utilized to invert stereochemistry or to swap protecting groups.

Nucleophilic Substitution (Displacement)

The chlorine atom at C4 can be displaced by nucleophiles (azides, amines, thiols) to generate 3,4-disubstituted piperidines. This reaction often proceeds with neighboring group participation

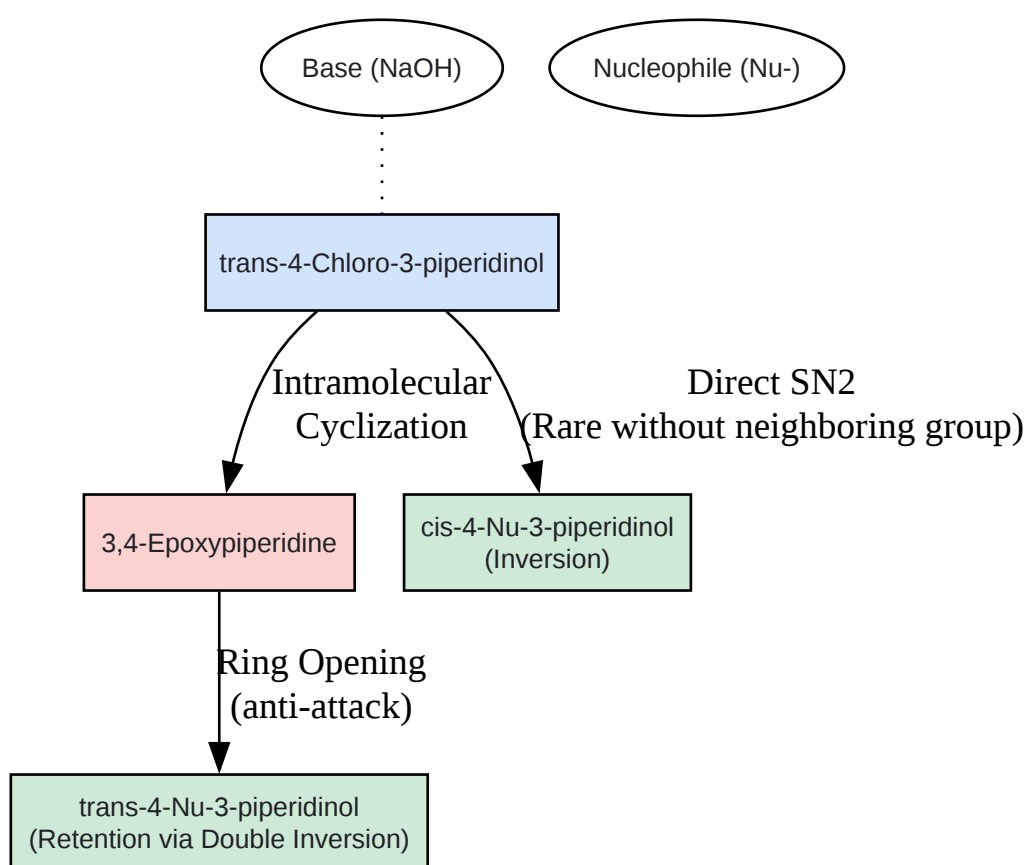
(via the epoxide) or direct

displacement, leading to inversion of configuration.

- Azidation: Reaction with

yields 4-azido-3-piperidinol, a precursor to 3-hydroxy-4-aminopiperidines.
- Amination: Reaction with primary amines yields 3-hydroxy-4-aminopiperidine scaffolds, common in kinase inhibitors.

Mechanistic Pathway: Displacements



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Figure 2: Divergent reactivity pathways controlled by pH and nucleophile choice.

Handling & Safety Protocols

Hazard Classification:

- Skin Corrosion/Irritation: Category 2.
- Serious Eye Damage: Category 2A.
- Specific Target Organ Toxicity: Respiratory irritation.

Specific Handling Risks:

- Vesicant Properties: Like many halohydrins, this compound can act as an alkylating agent. It may cause blistering upon contact. Double-gloving (Nitrile/Neoprene) is mandatory.
- Instability: The free base is unstable and should be stored as the hydrochloride salt or -Boc protected intermediate at -20°C.
- Decomposition: Avoid exposure to strong bases unless epoxide formation is intended.

References

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- Crotti, P., et al. (1998). "Regiochemical control of the ring opening of 1,2-epoxides by metal halides." Journal of Organic Chemistry. [Link](#)
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Sources

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